

Physical and chemical properties of 2,4-diaminotoluene

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Compound of Interest

Compound Name: *meta-Toluene diamine*

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2,4-Diaminotoluene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of 2,4-diaminotoluene (2,4-TDA), a key intermediate in various industrial syntheses. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and related fields, offering detailed data, experimental protocols, and workflow visualizations to support laboratory work and safety assessments.

Physical Properties

2,4-Diaminotoluene is a colorless to yellowish-brown crystalline solid.^{[1][2]} It tends to darken upon exposure to air and light. The key physical properties of 2,4-diaminotoluene are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂	[2]
Molar Mass	122.17 g/mol	[2][3]
Appearance	Colorless to yellowish-brown crystalline solid	[1][2]
Melting Point	97-99 °C	[2]
Boiling Point	283-285 °C	[2]
Density	1.521 g/cm ³	[2]
Vapor Pressure	1 mmHg @ 106.5 °C	[3]
Solubility	Slightly soluble in water; soluble in alcohol, ether, and benzene.[1]	
pKa	5.35 (estimated)	

Chemical Properties

2,4-Diaminotoluene exhibits chemical properties characteristic of an aromatic amine. It is a weak base and reacts with acids to form salts. The presence of two amino groups on the aromatic ring makes it susceptible to oxidation and other chemical reactions.

Property	Description	Reference
Reactivity with Acids	Neutralizes acids in exothermic reactions to form salts and water.	
Reactivity with Oxidizing Agents	Reacts vigorously with strong oxidizing agents.	
Incompatibilities	Incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.	
Primary Use	Primarily used as a precursor in the synthesis of toluene diisocyanate (TDI), a key component in the production of polyurethanes.[2]	

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2,4-diaminotoluene.

Spectrum Type	Key Data	Reference
^1H NMR	Spectral data available.	[3][4]
^{13}C NMR	Spectral data available for related isomers.	[5][6]
Infrared (IR)	Conforms to the structure.	[7][8][9][10]
Mass Spectrometry (MS)	Mass spectral data available.	[3][11][12]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of 2,4-diaminotoluene are provided below.

Synthesis of 2,4-Diaminotoluene by Reduction of 2,4-Dinitrotoluene

This protocol describes a common laboratory method for the preparation of 2,4-diaminotoluene.^{[1][2]}

Materials:

- 2,4-Dinitrotoluene
- Iron powder
- 50% Ethyl alcohol
- Concentrated Hydrochloric Acid
- 15% Alcoholic Potassium Hydroxide solution
- 95% Ethyl alcohol
- 6 N Sulfuric Acid
- Saturated Sodium Hydroxide solution
- Distilled water

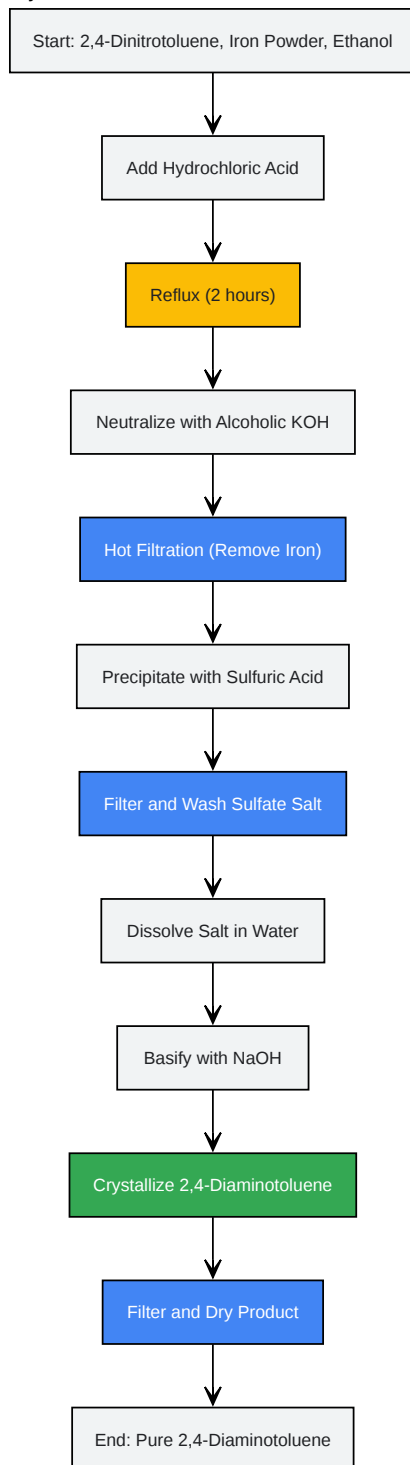
Equipment:

- 500-cc three-necked flask
- Reflux condenser
- Mechanical stirrer
- Water bath
- Filtration apparatus

Procedure:

- In a 500-cc three-necked flask equipped with a reflux condenser and a mechanical stirrer, combine 45.5 g (0.25 mole) of 2,4-dinitrotoluene, 85 g (1.5 moles) of iron powder, and 100 cc of 50% ethyl alcohol.[\[1\]](#)
- Heat the mixture to boiling on a water bath and initiate stirring.[\[1\]](#)
- Slowly add a solution of 5.2 cc (0.06 mole) of concentrated hydrochloric acid in 25 cc of 50% ethyl alcohol.[\[1\]](#)
- Reflux the mixture for two hours after the acid addition is complete.[\[1\]](#)
- Make the hot mixture just alkaline to litmus by adding a calculated amount of 15% alcoholic potassium hydroxide solution.[\[1\]](#)
- Without allowing the mixture to cool, filter to remove the iron. Rinse the reaction flask and wash the iron residue with two 50-cc portions of 95% ethyl alcohol.[\[1\]](#)
- To the filtrate, add 84 cc of 6 N sulfuric acid to precipitate the normal sulfate of 2,4-diaminotoluene.[\[1\]](#)
- Cool the mixture to 25°C and collect the precipitate by suction filtration.[\[1\]](#)
- Wash the product with two 25-cc portions of 95% ethyl alcohol and dry.[\[1\]](#)
- To isolate the free base, dissolve the sulfate salt in water, make the solution alkaline with saturated sodium hydroxide solution, and cool to induce crystallization of 2,4-diaminotoluene.[\[1\]](#)
- Collect the crystals by suction filtration.

Synthesis Workflow of 2,4-Diaminotoluene



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Caption: Synthesis of 2,4-diaminotoluene from 2,4-dinitrotoluene.

Analytical Methods

Accurate determination of 2,4-diaminotoluene in various samples is essential for quality control and safety monitoring.

This method is suitable for the quantification of 2,4-diaminotoluene.

Instrumentation:

- HPLC system with a Diode Array Detector (DAD) or UV detector.
- Reverse-phase C18 column (e.g., Newcrom R1).[\[13\]](#)

Mobile Phase:

- A gradient mixture of acetonitrile and water containing a buffer such as ammonium dihydrogen phosphate and sodium hydrogen phosphate (pH 6.9).[\[14\]](#) For MS compatibility, formic acid can be used instead of phosphoric acid.[\[13\]](#)

Procedure:

- Prepare standard solutions of 2,4-diaminotoluene in a suitable solvent (e.g., acetonitrile).
- Prepare the sample by dissolving it in the mobile phase or a compatible solvent. For complex matrices like workplace air, a more elaborate sample preparation involving collection on a filter, extraction, and derivatization with 3,5-dinitrobenzoyl chloride may be necessary.[\[15\]](#)
- Set the detector wavelength to an appropriate value for 2,4-diaminotoluene (e.g., 240 nm, 280 nm, or 305 nm).[\[16\]](#)
- Inject the standard solutions to generate a calibration curve.
- Inject the sample solution and quantify the concentration of 2,4-diaminotoluene based on the calibration curve.

GC-MS provides a highly sensitive and specific method for the determination of 2,4-diaminotoluene, particularly at trace levels.

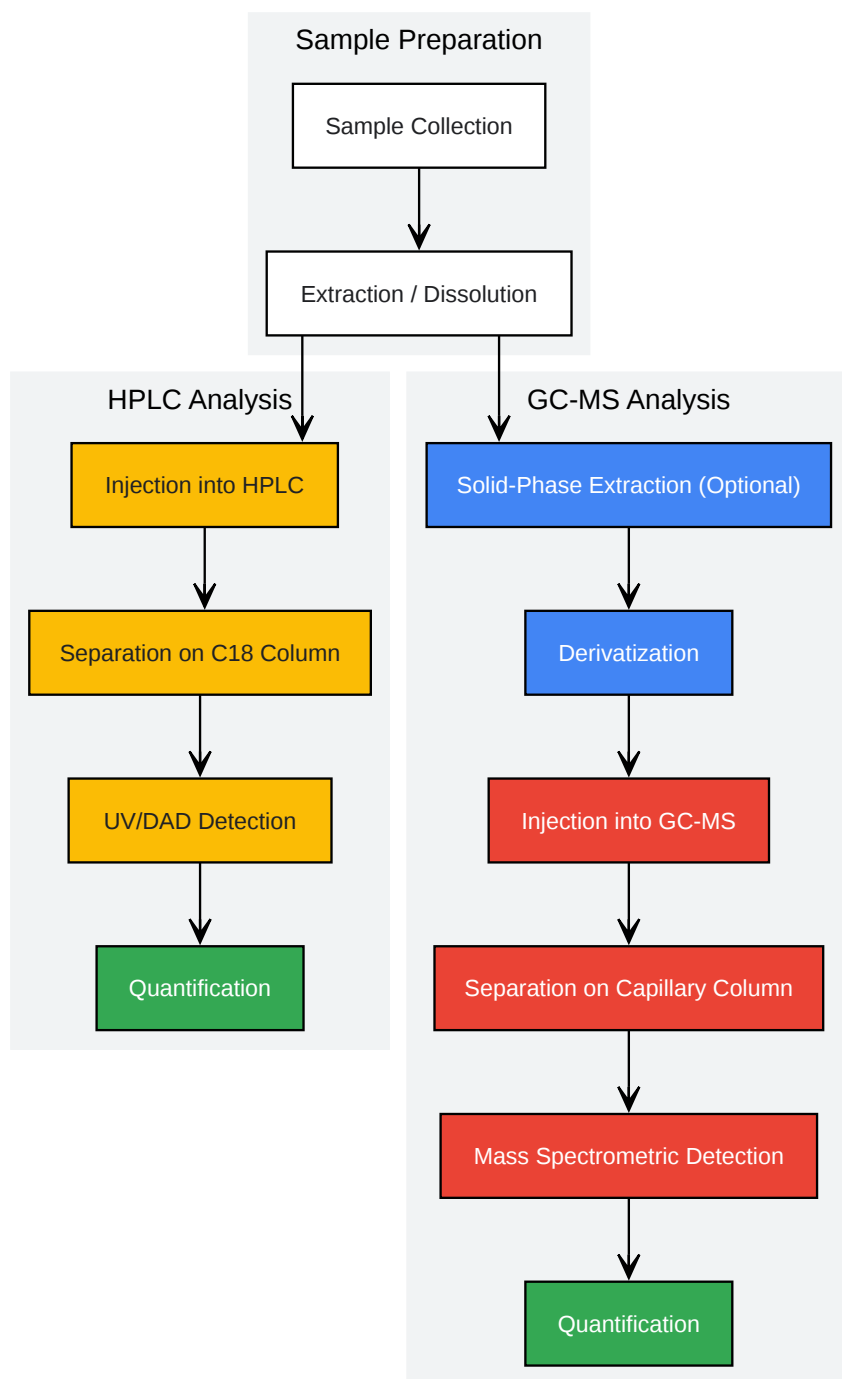
Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for amine analysis.

Procedure:

- Sample Preparation: For aqueous samples, such as urine or packaging migration studies, a solid-phase extraction (SPE) step using an ion-exchange column (e.g., MCX) can be employed to enrich the analyte.[\[17\]](#)
- Derivatization: To improve chromatographic performance and sensitivity, 2,4-diaminotoluene is often derivatized. A common derivatizing agent is heptafluorobutyric anhydride.[\[17\]](#)
- GC-MS Analysis:
 - Inject the derivatized sample into the GC-MS system.
 - Separate the components on the capillary column using an appropriate temperature program.
 - Detect and quantify the derivatized 2,4-diaminotoluene using the mass spectrometer in selected ion monitoring (SIM) mode for maximum sensitivity.
- Quantification: Use a calibration curve prepared from derivatized standards for accurate quantification.

Analytical Workflow for 2,4-Diaminotoluene

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